

An In-depth Technical Guide to the Physical Properties of 1,3-Dibromobutane

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Compound of Interest

Compound Name: 1,3-Dibromobutane

Cat. No.: B089751

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the core physical properties of **1,3-Dibromobutane** (CAS No. 107-80-2). The document is intended for researchers, scientists, and professionals in drug development who may utilize this compound as a chemical intermediate or building block in organic synthesis.^{[1][2]} All quantitative data are summarized in structured tables for ease of reference. Furthermore, detailed experimental protocols for the determination of these physical properties are provided, alongside a visualization of a key chemical transformation of **1,3-Dibromobutane**.

Introduction

1,3-Dibromobutane is a haloalkane with the chemical formula $C_4H_8Br_2$.^[1] It is a colorless liquid at room temperature, sometimes with a slight yellow tint due to impurities, and possesses a characteristic heavy bromine odor.^[3] The strategic placement of two bromine atoms on the butane backbone makes it a versatile intermediate in organic synthesis, particularly in the formation of cyclic compounds and other more complex molecules relevant to the pharmaceutical and agrochemical industries.^{[1][3]} An understanding of its physical properties is crucial for its effective use, storage, and handling in a laboratory setting.

Physical Properties

The key physical properties of **1,3-Dibromobutane** are summarized in the table below. These values have been compiled from various chemical suppliers and databases.

Property	Value
Molecular Formula	C ₄ H ₈ Br ₂
Molecular Weight	215.91 g/mol [4][5][6]
Appearance	Clear, colorless liquid[3][7][8]
Odor	Strong, characteristic bromine odor[1][3]
Density	1.8 g/mL at 25 °C[2][4][9][10][11]
Boiling Point	175 °C[2][4][5][9][11][12]
Melting Point	Approximately -25.98 °C to -30 °C[1][9]
Refractive Index (n _{20/D})	1.5080[2][4][9][10][11]
Solubility	Insoluble in water; soluble in organic solvents such as hexane, diethyl ether, and toluene.[1][3][9]
Vapor Pressure	1.65 mmHg at 25 °C[9]

Experimental Protocols

The following are detailed methodologies for the experimental determination of the key physical properties of liquid organic compounds like **1,3-Dibromobutane**.

Determination of Density

The density of a liquid can be determined using a pycnometer or a volumetric flask.[13]

- Apparatus: Analytical balance, pycnometer or volumetric flask (e.g., 10 mL), thermometer, and a constant temperature water bath.
- Procedure:

- Thoroughly clean and dry the pycnometer and weigh it accurately on an analytical balance (m_1).
- Fill the pycnometer with distilled water and place it in a constant temperature water bath until it reaches thermal equilibrium (e.g., 25 °C).
- Adjust the water level to the calibration mark, ensuring there are no air bubbles. Dry the outside of the pycnometer and weigh it (m_2).
- Empty the pycnometer, dry it completely, and fill it with **1,3-Dibromobutane**.
- Repeat the thermal equilibration, volume adjustment, and drying steps as with water.
- Weigh the pycnometer filled with the sample (m_3).
- Calculation:
 - Mass of water = $m_2 - m_1$
 - Volume of pycnometer = (Mass of water) / (Density of water at the experimental temperature)
 - Mass of sample = $m_3 - m_1$
 - Density of sample = (Mass of sample) / (Volume of pycnometer)

Determination of Boiling Point

The boiling point can be determined by simple distillation or using the Thiele tube method for smaller sample sizes.[\[14\]](#)

- Apparatus: Thiele tube, thermometer, small test tube, capillary tube (sealed at one end), heating source (e.g., Bunsen burner or oil bath), and sample of **1,3-Dibromobutane**.
- Procedure:
 - Place a small amount of **1,3-Dibromobutane** into the small test tube.
 - Invert the sealed capillary tube and place it into the test tube with the sample.

- Attach the test tube to the thermometer and place the assembly in the Thiele tube containing heating oil.
- Gently heat the side arm of the Thiele tube.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- The boiling point is the temperature at which a rapid and continuous stream of bubbles is observed.[\[8\]](#)
- Alternatively, the boiling point can be recorded as the temperature at which the liquid begins to enter the capillary tube upon cooling.[\[15\]](#)

Determination of Refractive Index

The refractive index is measured using a refractometer, typically an Abbé refractometer.[\[12\]](#)[\[16\]](#)

- Apparatus: Abbé refractometer, constant temperature water bath, dropper, and sample of **1,3-Dibromobutane**.
- Procedure:
 - Ensure the prism of the refractometer is clean and dry.
 - Calibrate the instrument using a standard sample with a known refractive index (e.g., distilled water).
 - Place a few drops of **1,3-Dibromobutane** onto the prism.
 - Close the prism and allow the sample to reach the desired temperature (e.g., 20 °C) by circulating water from the constant temperature bath.
 - Adjust the light source and focus the eyepiece to observe the borderline between the light and dark fields.
 - Align the borderline with the crosshairs in the eyepiece.

- Read the refractive index value from the scale.

Determination of Solubility

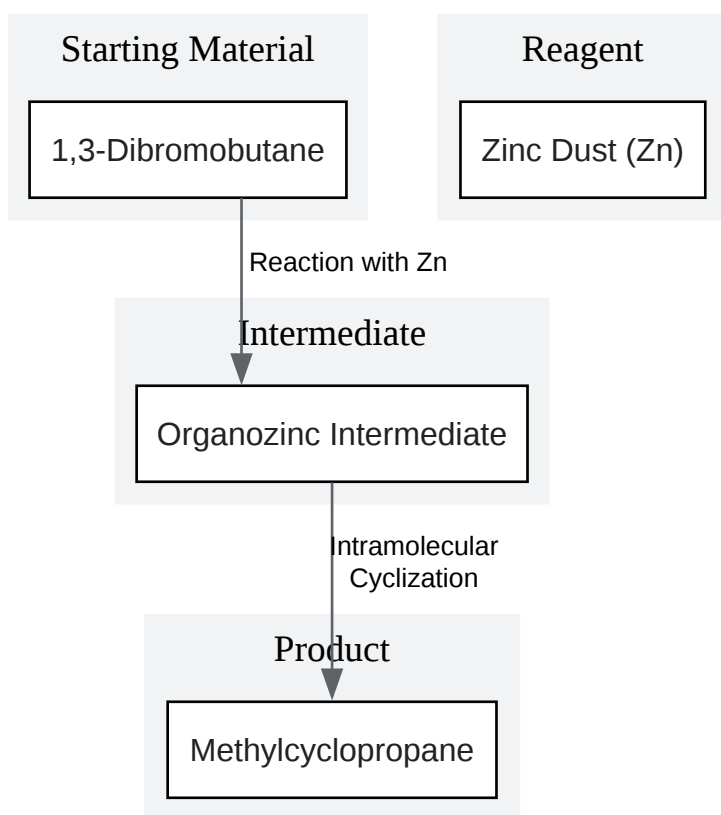
A qualitative assessment of solubility can be performed by simple mixing.

- Apparatus: Test tubes, vortex mixer (optional), droppers, and a selection of solvents (e.g., water, hexane, diethyl ether, toluene).
- Procedure:
 - Place a small amount (e.g., 0.1 mL) of **1,3-Dibromobutane** into a test tube.
 - Add a small volume (e.g., 1 mL) of the chosen solvent.
 - Agitate the mixture vigorously (e.g., by shaking or using a vortex mixer).
 - Observe whether the **1,3-Dibromobutane** dissolves completely to form a homogeneous solution or if two distinct layers remain.
 - Record the observation as soluble, partially soluble, or insoluble.

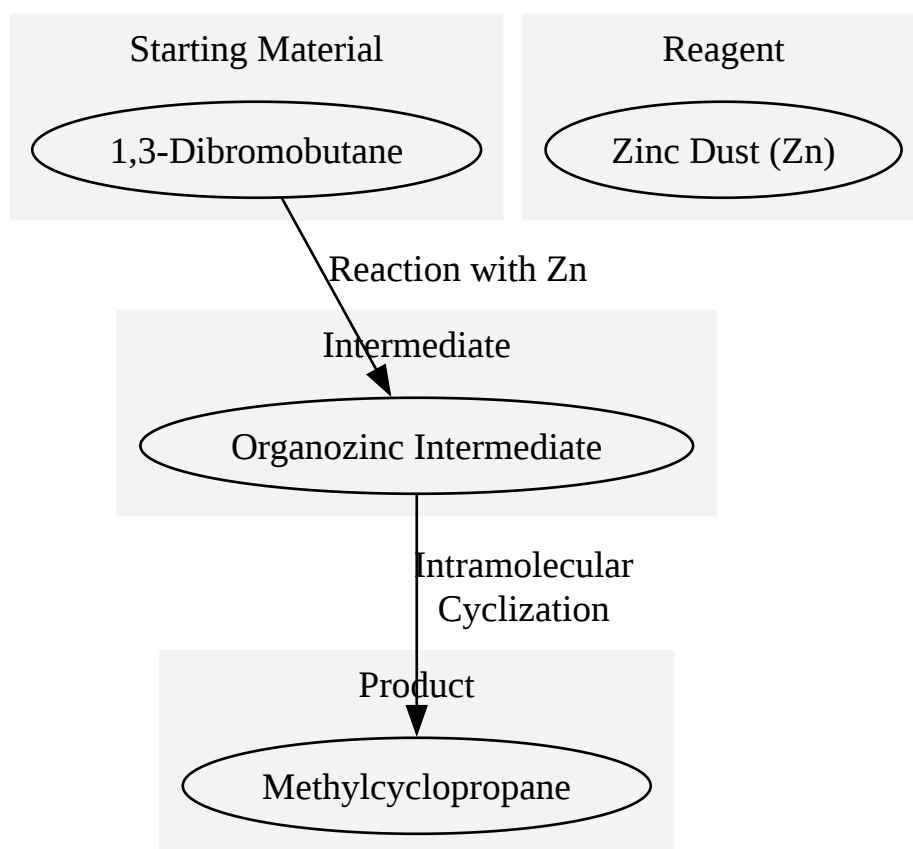
Chemical Reactivity and Visualization

1,3-Dibromobutane is a useful reagent in organic synthesis, particularly for the formation of cyclic structures. One notable reaction is its cyclization to form methylcyclopropane when heated with zinc dust.^{[3][7]} This reaction proceeds through the formation of an organozinc intermediate, followed by an intramolecular nucleophilic substitution.

Below is a DOT script and the resulting diagram illustrating the reaction pathway for the formation of methylcyclopropane from **1,3-Dibromobutane**.



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